

Application Notes and Protocols for MDL-29951

Stock Solution Preparation

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Compound of Interest

Compound Name: MDL-29951

Cat. No.: B1676114

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Introduction

MDL-29951 is a potent and selective small molecule with dual activity. It functions as an antagonist of the N-methyl-D-aspartate (NMDA) receptor, specifically at the strychnine-insensitive glycine binding site, with a reported K_i of 140 nM.[1][2] Additionally, **MDL-29951** acts as an agonist for the G protein-coupled receptor 17 (GPR17), which is involved in processes such as oligodendrocyte differentiation.[1] This dual functionality makes it a valuable tool for research in neuroscience and drug development, particularly in studies related to excitotoxicity, seizure disorders, and myelination.[1]

Proper preparation of a stable stock solution is the first critical step for obtaining reliable and reproducible results in cell culture experiments. This document provides a detailed protocol for the preparation, storage, and handling of **MDL-29951** stock solutions for in vitro research applications.

Data Presentation

Table 1: Physical and Chemical Properties of MDL-29951

Property	Value	Reference
Chemical Name	2-Carboxy-4,6-dichloro-1H-indole-3-propanoic acid	[1]
Molecular Formula	C ₁₂ H ₉ Cl ₂ NO ₄	[1][3]
Molecular Weight	302.11 g/mol	[1][3][4]
Appearance	White to off-white crystalline solid	[1][4]
Purity	≥98%	[1]
CAS Number	130798-51-5	[1][3]

Table 2: Solubility of MDL-29951

Solvent	Concentration	Molarity (approx.)	Reference
DMSO	≥ 50 mg/mL	165.50 mM	[4][5]
DMF	5 mg/mL	16.55 mM	[1][6]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	1.66 mM	[1][6]
Ethanol	0.25 mg/mL	0.83 mM	[1][6]

Note: For cell culture applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing a concentrated stock solution.

Table 3: Storage and Stability of MDL-29951

Form	Storage Temperature	Stability Period	Reference
Solid Powder	-20°C	2 to 3 years	[3][4]
Solid Powder	4°C	2 years	[4]
In Solvent (-80°C)	-80°C	6 months to 2 years	[3][4]
In Solvent (-20°C)	-20°C	1 month to 1 year	[4][6]

Note: To ensure maximum stability, it is recommended to store the stock solution in small aliquots at -80°C to avoid repeated freeze-thaw cycles.

Experimental Protocol: Preparation of a 10 mM MDL-29951 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO. The concentration can be adjusted based on experimental needs and the solubility limits.

Materials:

- **MDL-29951** powder (CAS: 130798-51-5)
- Anhydrous/molecular sieve-dried, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

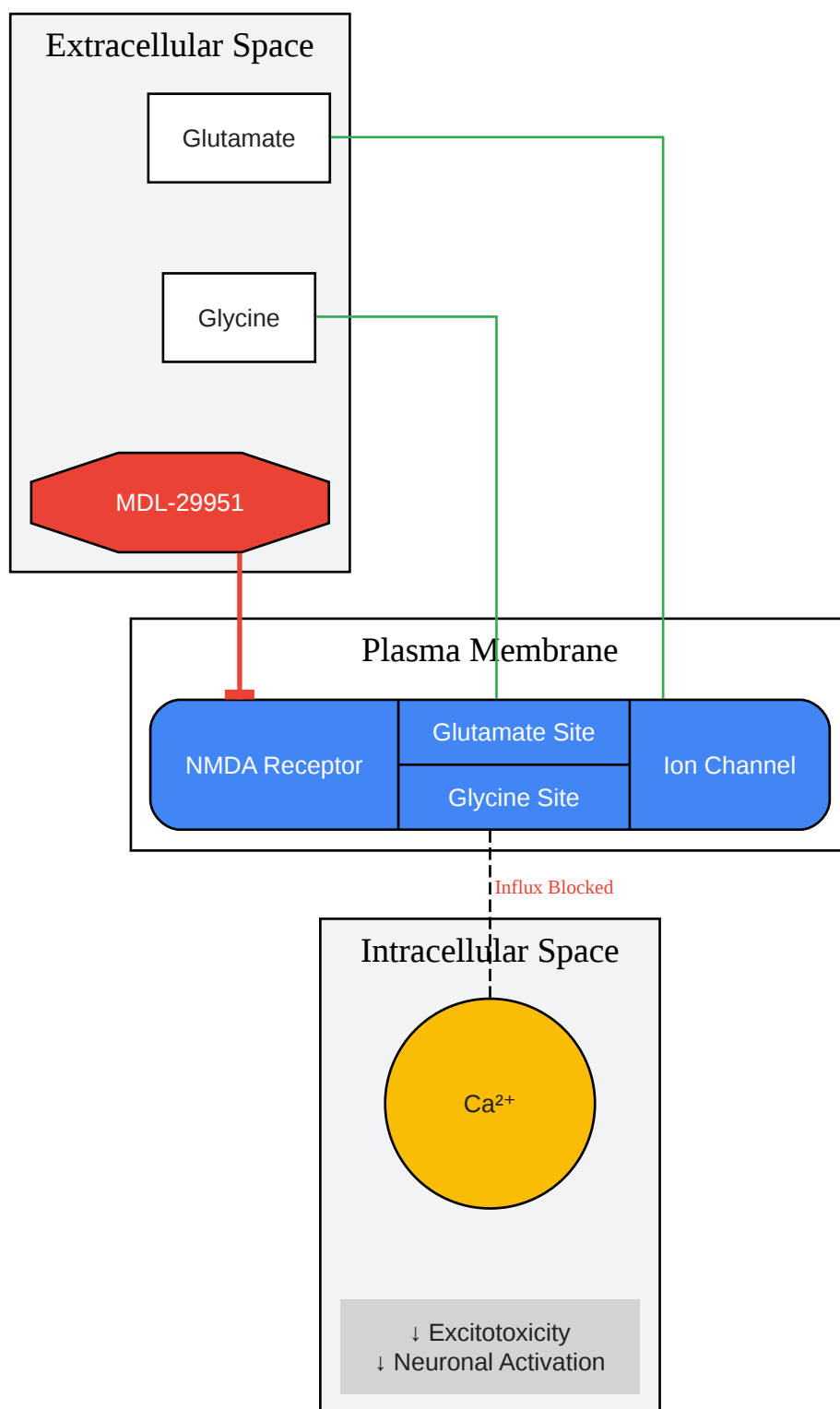
Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **MDL-29951** powder to room temperature to prevent condensation of moisture onto the compound.

- Weighing **MDL-29951**: Carefully weigh out the desired amount of **MDL-29951** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.02 mg of **MDL-29951**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 302.11 \text{ g/mol} = 0.00302 \text{ g} = 3.02 \text{ mg}$
- Dissolving the Compound: Add the weighed **MDL-29951** powder to a sterile tube. Using a calibrated pipette, add the calculated volume of sterile DMSO. For the 3.02 mg example, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution against a light source to ensure no particulates are present.
- Sterilization (Optional): If required for a specific cell culture application, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to minimize freeze-thaw cycles. For long-term storage, store the aliquots at -80°C. [3][4] For short-term use, -20°C is acceptable.[4][6]
- Working Solution Preparation: When ready to use, thaw an aliquot of the stock solution at room temperature. Dilute the stock solution to the final desired working concentration in your cell culture medium. Ensure the final concentration of DMSO in the culture medium is non-toxic to the cells (typically <0.1%).

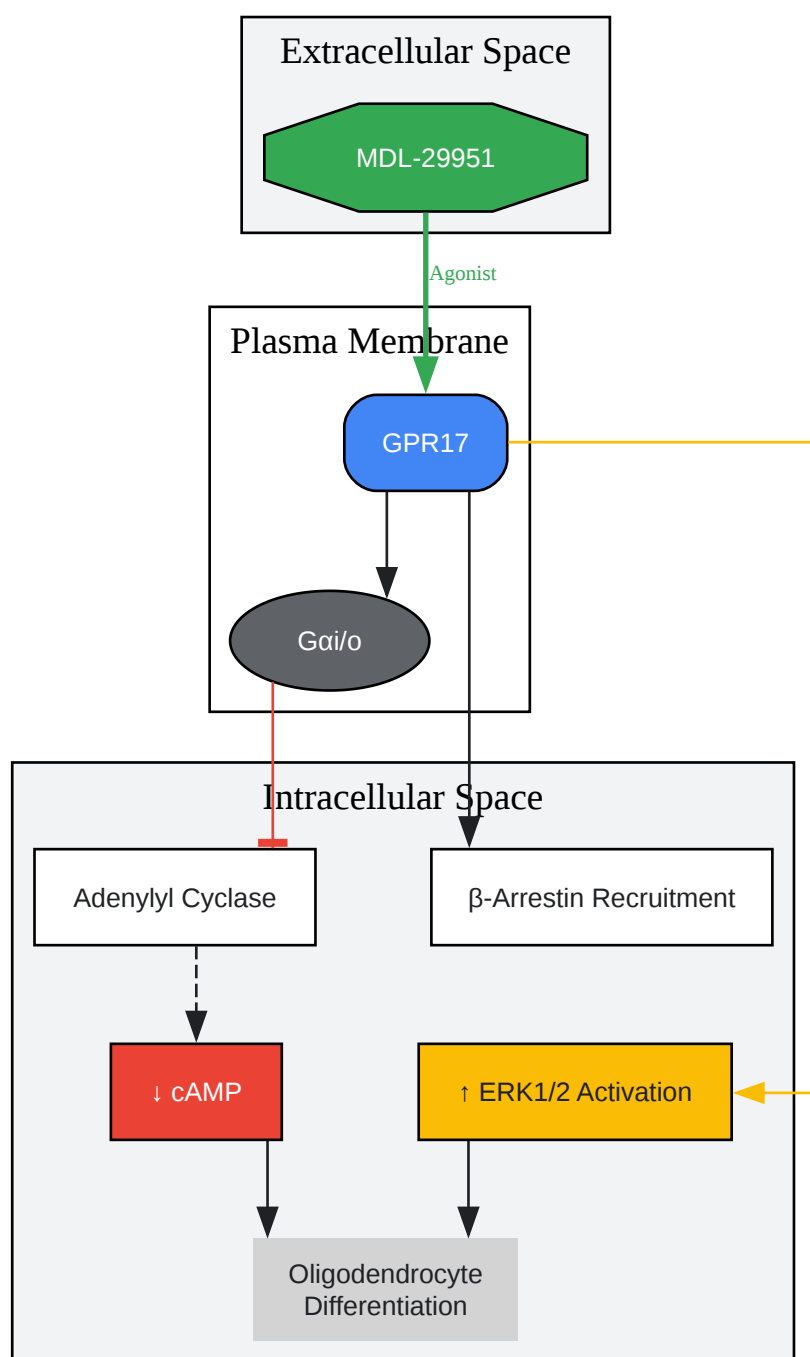
Visualization of Signaling Pathways

MDL-29951's mechanism of action involves the modulation of at least two distinct signaling pathways. The diagrams below illustrate its antagonistic effect on the NMDA receptor and its agonistic effect on the GPR17 receptor.



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Caption: Antagonistic action of **MDL-29951** on the NMDA receptor.



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Caption: Agonistic action of **MDL-29951** on the GPR17 receptor.

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